

Application Notes & Protocols: Tert-Amyl Acetate as a Standard in Analytical Chemistry

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Compound of Interest

Compound Name: *tert*-Amyl acetate

Cat. No.: B1606918

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These application notes provide a comprehensive overview and detailed protocols for the use of **tert-amyl acetate** as a standard in analytical chemistry, particularly in the context of gas chromatography (GC) for the quantification of volatile organic compounds (VOCs) and residual solvents.

Introduction

Tert-amyl acetate (CAS No. 625-16-1), a clear, colorless liquid with a characteristic banana-like odor, is utilized in various industrial applications, including as a solvent for lacquers and paints.^[1] Its volatility and stability make it a suitable candidate for use as an internal standard or a component of calibration standards in analytical methodologies, particularly for gas chromatography. In the pharmaceutical industry, the accurate quantification of residual solvents is critical to ensure the safety and quality of drug products, as mandated by regulatory bodies. This document outlines a detailed protocol for the use of **tert-amyl acetate** as an internal standard for the quantification of common residual solvents in a pharmaceutical matrix using headspace gas chromatography with flame ionization detection (HS-GC-FID).

Physicochemical Properties of tert-Amyl Acetate

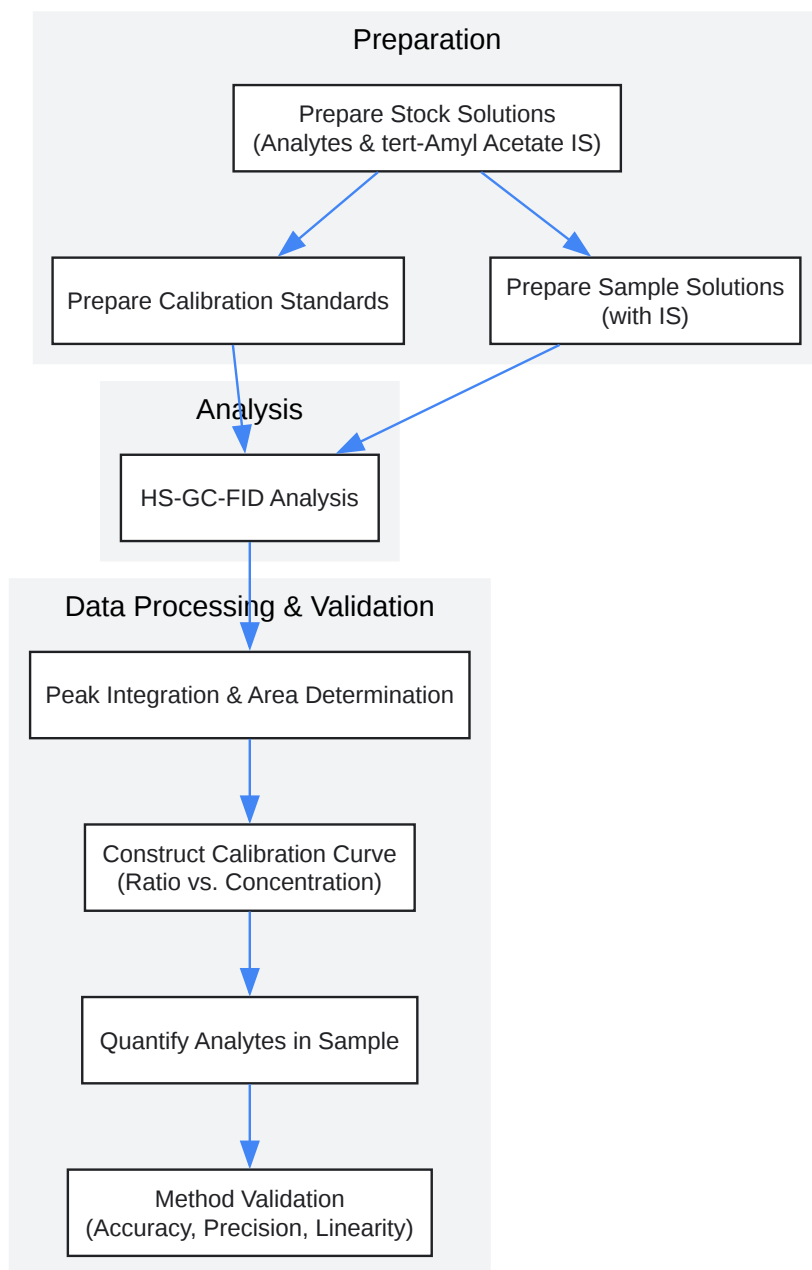
A thorough understanding of the physicochemical properties of a standard is essential for method development.

Property	Value	Reference
Molecular Formula	C7H14O2	
Molecular Weight	130.18 g/mol	
Boiling Point	142 °C	
Flash Point	26.11 °C	[2]
Density	0.876 g/cm ³	
Solubility in Water	Slightly soluble	
Vapor Pressure	4.5 mmHg at 20°C	

Application: Internal Standard for Residual Solvent Analysis by HS-GC-FID

In this application, **tert-amyl acetate** is employed as an internal standard (IS) to improve the precision and accuracy of the quantification of other volatile residual solvents in a pharmaceutical substance. The internal standard helps to correct for variations in sample injection volume, headspace equilibration, and instrument response.

Workflow for Analytical Method Using tert-Amyl Acetate as an Internal Standard

[Click to download full resolution via product page](#)Caption: Workflow for using **tert-amyl acetate** as an internal standard.

Experimental Protocol: Quantification of Residual Solvents

This protocol describes the use of **tert-amyl acetate** as an internal standard for the quantification of ethanol and ethyl acetate in a powdered pharmaceutical substance.

- **tert-Amyl Acetate** (analytical standard grade)
- Ethanol (analytical standard grade)
- Ethyl Acetate (analytical standard grade)
- Dimethyl Sulfoxide (DMSO, headspace grade)
- 20 mL Headspace Vials with PTFE/Silicone Septa
- Crimp Caps and Crimper
- Volumetric flasks and pipettes
- Analytical balance
- Headspace Gas Chromatograph with Flame Ionization Detector (HS-GC-FID)
- GC Column: DB-624 (or equivalent), 30 m x 0.32 mm ID, 1.8 μ m film thickness

Internal Standard (IS) Stock Solution (1000 μ g/mL):

- Accurately weigh approximately 100 mg of **tert-amyl acetate** into a 100 mL volumetric flask.
- Dissolve and dilute to volume with DMSO.

Analyte Stock Solution (Ethanol & Ethyl Acetate, 1000 μ g/mL each):

- Accurately weigh approximately 100 mg of ethanol and 100 mg of ethyl acetate into a 100 mL volumetric flask.
- Dissolve and dilute to volume with DMSO.

Calibration Standards:

- Prepare a series of calibration standards by diluting the Analyte Stock Solution with DMSO to achieve the desired concentration range (e.g., 10-150 µg/mL).
- To each 10 mL of the calibration standard solutions, add a fixed amount of the Internal Standard Stock Solution to obtain a final **tert-amyl acetate** concentration of 50 µg/mL.

Sample Preparation:

- Accurately weigh approximately 100 mg of the powdered pharmaceutical substance into a 20 mL headspace vial.
- Add 5.0 mL of a 50 µg/mL solution of **tert-amyl acetate** in DMSO.
- Immediately seal the vial with a crimp cap.

Parameter	Setting
Headspace Sampler	
Oven Temperature	80 °C
Needle Temperature	90 °C
Transfer Line Temp.	100 °C
Vial Equilibration Time	15 min
Injection Volume	1.0 mL
Gas Chromatograph	
Inlet Temperature	200 °C
Carrier Gas	Helium
Flow Rate	2.0 mL/min
Split Ratio	10:1
Oven Program	
Initial Temperature	40 °C, hold for 5 min
Ramp Rate	10 °C/min to 220 °C
Final Temperature	220 °C, hold for 5 min
FID Detector	
Temperature	250 °C
Hydrogen Flow	40 mL/min
Air Flow	400 mL/min
Makeup Gas (N2)	25 mL/min

Data Presentation and Analysis

A calibration curve is constructed by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.

Illustrative Calibration Data for Ethanol:

Concentration (µg/mL)	Ethanol Peak Area	tert-Amyl Acetate Peak Area (IS)	Area Ratio (Ethanol/IS)
10	55,000	250,000	0.22
25	138,000	252,000	0.55
50	276,000	249,000	1.11
100	555,000	251,000	2.21
150	830,000	250,000	3.32

The resulting calibration curve should be linear with a correlation coefficient (R^2) > 0.99.

The analytical method should be validated according to ICH guidelines to ensure it is suitable for its intended purpose.

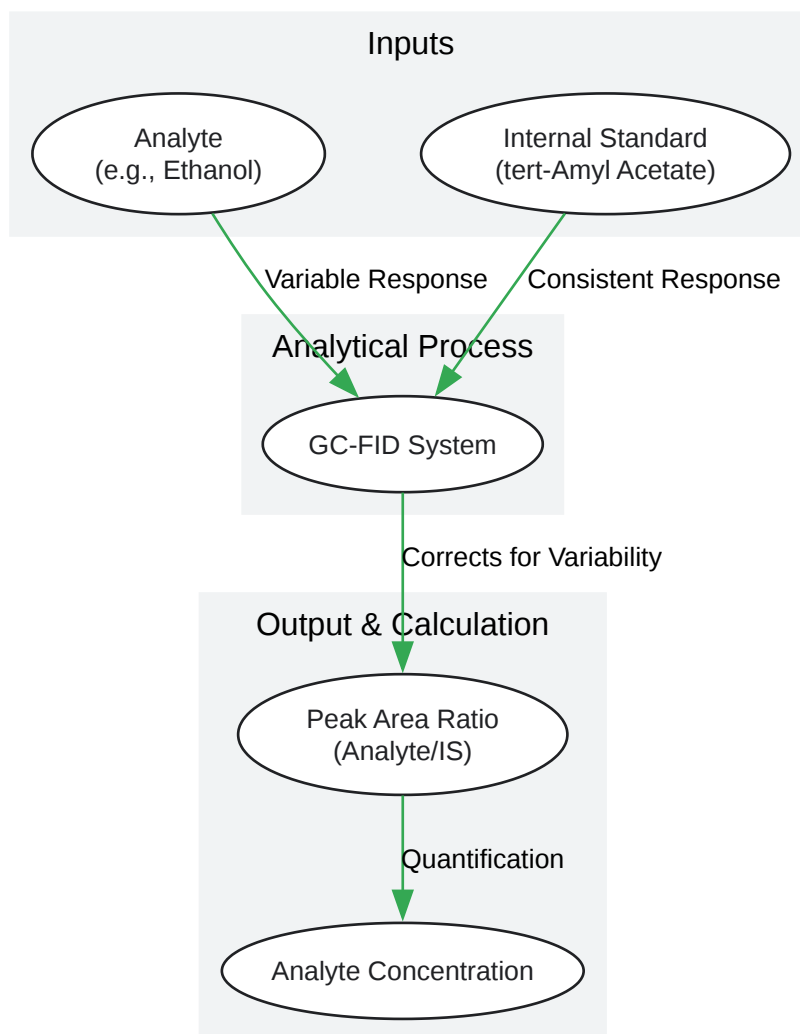
Illustrative Method Validation Data:

Parameter	Ethanol	Ethyl Acetate	Acceptance Criteria
Linearity (R^2)	0.9995	0.9992	> 0.99
Accuracy (% Recovery)	98.5 - 101.2%	99.1 - 100.8%	80 - 120%
Precision (RSD)			
- Repeatability	< 2.0%	< 2.0%	< 5%
- Intermediate Precision	< 3.0%	< 3.0%	< 10%
Limit of Detection (LOD)	1 µg/mL	1 µg/mL	-
Limit of Quantitation (LOQ)	3 µg/mL	3 µg/mL	-

Signaling Pathways and Logical Relationships

In the context of this analytical application, there are no biological signaling pathways involved. However, the logical relationship between the components of the analysis can be visualized.

Logical Relationship in Internal Standard Quantification



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References

- 1. nj.gov [nj.gov]
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